

Heptanedihydrazide molecular weight and chemical formula

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Compound of Interest

Compound Name: *Heptanedihydrazide*

Cat. No.: *B077953*

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Heptanedihydrazide: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **heptanedihydrazide**, a dicarboxylic acid dihydrazide with significant potential in cross-linking applications, particularly within the development of pharmaceuticals and biomaterials. This document outlines its core chemical properties, and provides a foundational understanding for its application in experimental research.

Core Chemical Properties

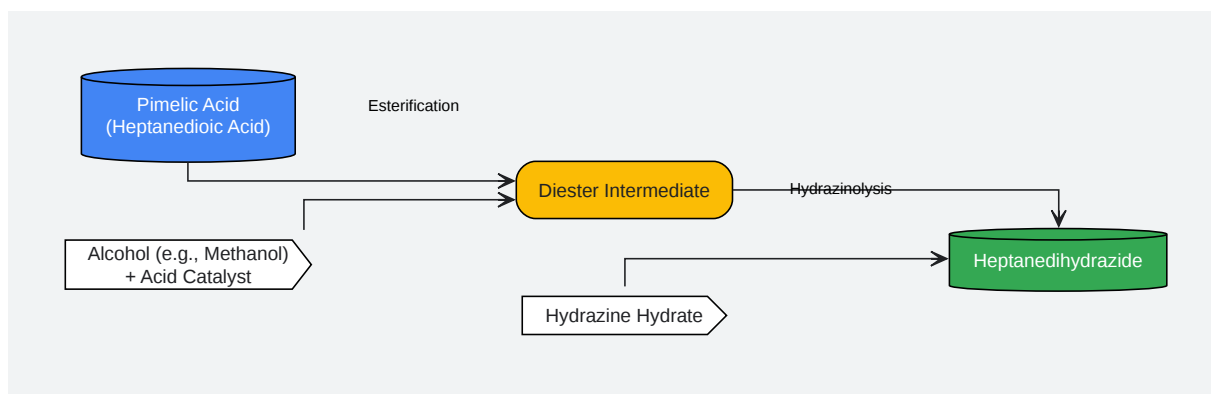
Heptanedihydrazide, also known as pimelic dihydrazide, is an organic compound that plays a crucial role as a homobifunctional cross-linking agent. Its chemical structure allows for the stable linkage of molecules containing aldehyde or ketone functional groups.

A clear summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	C ₇ H ₁₆ N ₄ O ₂	[1]
Molecular Weight	188.23 g/mol	[1]
CAS Number	13043-98-6	[1]
Melting Point	182°C (ethanol)	[1]

Logical Relationship of Heptanedihydrazide Synthesis

The synthesis of **heptanedihydrazide** typically involves a two-step process starting from a dicarboxylic acid. This logical workflow is essential for understanding the formation of the final product.



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Caption: A logical diagram illustrating the general synthesis pathway of **heptanedihydrazide**.

Experimental Protocols

While specific experimental protocols can vary significantly based on the application, a general methodology for the synthesis of **heptanedihydrazide** is provided below. This protocol is intended as a foundational guide and should be adapted and optimized for specific research contexts.

Objective: To synthesize **heptanedihydrazide** from pimelic acid.

Materials:

- Pimelic acid
- Anhydrous methanol
- Sulfuric acid (catalytic amount)
- Hydrazine hydrate
- Ethanol (for recrystallization)
- Standard laboratory glassware and apparatus (reflux condenser, magnetic stirrer, filtration apparatus)

Methodology:

Step 1: Esterification of Pimelic Acid

- Dissolve a known quantity of pimelic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Reflux the mixture for several hours to drive the esterification reaction to completion, forming the dimethyl ester of pimelic acid.
- After cooling, neutralize the excess acid with a suitable base (e.g., sodium bicarbonate solution).
- Extract the diester product using an appropriate organic solvent.

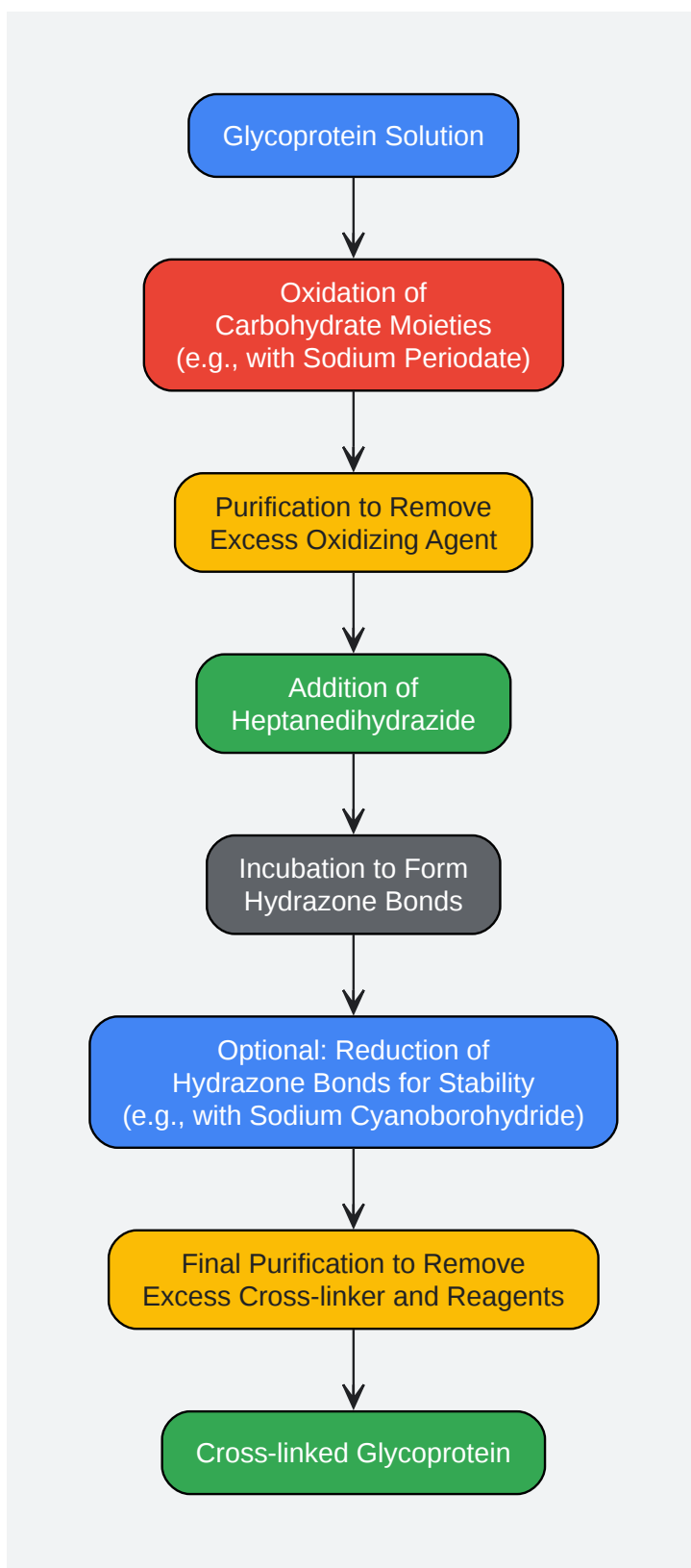
- Dry the organic layer and remove the solvent under reduced pressure to isolate the crude diester.

Step 2: Hydrazinolysis of the Diester

- Dissolve the crude diester in a minimal amount of a suitable solvent, such as ethanol.
- Add an excess of hydrazine hydrate to the solution.
- Reflux the mixture for several hours. A precipitate of **heptanedihydrazide** should form as the reaction progresses.
- Allow the reaction mixture to cool to room temperature, and then cool further in an ice bath to maximize precipitation.
- Collect the solid product by filtration and wash with cold ethanol to remove any unreacted starting materials and byproducts.
- Recrystallize the crude **heptanedihydrazide** from ethanol to obtain a purified final product.
- Dry the purified product under vacuum.

Application Workflow: Protein Cross-linking

Heptanedihydrazide is frequently employed in the cross-linking of glycoproteins. The following diagram outlines a typical experimental workflow for this application.



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Caption: A typical workflow for the cross-linking of glycoproteins using **heptanedihydrazide**.

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References

- 1. Heptanedioic dihydrazide | CAS 13043-98-6 | Chemical-Suppliers [chemical-suppliers.eu]
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